

Diosbulbin B: A Comparative Analysis of its Anticancer Effects Across Different Malignancies

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Diosbulbin L	
Cat. No.:	B1151918	Get Quote

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Nanjing, China – November 19, 2025 – Diosbulbin B, a bioactive compound extracted from the tuber of Dioscorea bulbifera, is demonstrating significant potential as a versatile anticancer agent, exhibiting distinct mechanisms of action against various cancer types. This guide provides a comparative overview of the current research on Diosbulbin B's efficacy and molecular pathways in non-small cell lung cancer (NSCLC), gastric cancer, and other malignancies, offering valuable insights for researchers and drug development professionals.

Comparative Efficacy of Diosbulbin B Across Cancer Cell Lines

The cytotoxic effects of Diosbulbin B have been evaluated across a range of cancer cell lines, with varying degrees of potency. The half-maximal inhibitory concentration (IC50) values, a measure of a drug's effectiveness, highlight its differential impact on different cancer types.



Cancer Type	Cell Line	IC50 (μM)	Citation
Non-Small Cell Lung Cancer	A549	44.61	[1]
Non-Small Cell Lung Cancer	PC-9	22.78	[1]
Gastric Cancer	Cisplatin-Resistant Cells (CR-GC)	12.5 (low-dose, in combination)	[2]
Hepatocellular Carcinoma	L-02 (Hepatocytes)	50-200 (induces apoptosis)	[3][4]

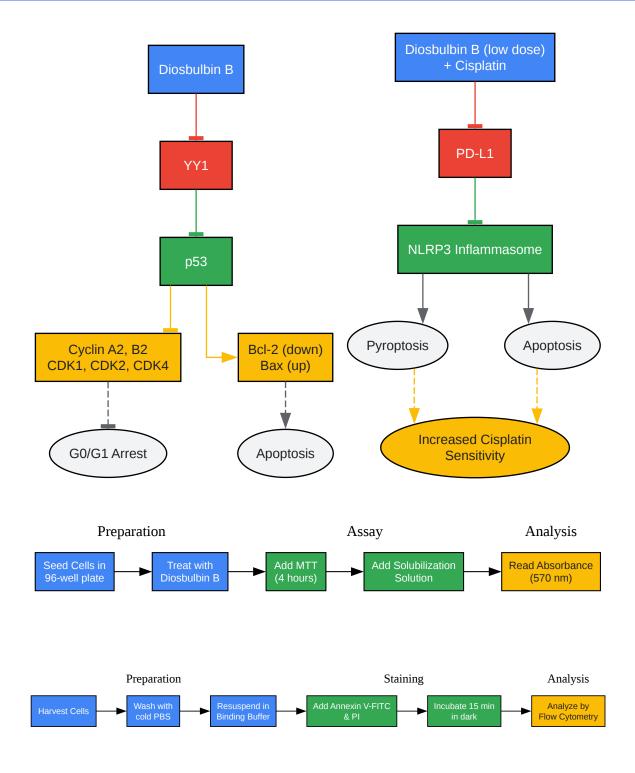
Mechanisms of Action: A Tale of Two Pathways

Diosbulbin B employs distinct molecular strategies to combat different cancers, primarily through the induction of cell cycle arrest and apoptosis.

Non-Small Cell Lung Cancer (NSCLC)

In NSCLC, Diosbulbin B has been shown to induce G0/G1 phase cell cycle arrest and apoptosis. This is achieved by directly targeting the Yin Yang 1 (YY1) transcription factor. Inhibition of YY1 leads to the activation of the tumor suppressor p53. Activated p53 then orchestrates the downstream regulation of key cell cycle and apoptosis-related proteins, including the downregulation of Cyclin A2, B2, CDK1, CDK2, CDK4, and Bcl-2, and the upregulation of Bax.





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- To cite this document: BenchChem. [Diosbulbin B: A Comparative Analysis of its Anticancer Effects Across Different Malignancies]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1151918#a-comparative-study-of-diosbulbin-l-s-effect-on-different-cancer-types]

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